

An In-depth Technical Guide to the Molecular Weight of Ethylene Glycol-d6

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Compound of Interest

Compound Name: Ethylene Glycol-d6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the molecular weight of **Ethylene Glycol-d6**, a deuterated form of ethylene glycol. The inclusion of deuterium in place of hydrogen imparts a greater molecular weight, a feature that is leveraged in various scientific applications, including as an NMR solvent and in isotopic tracer studies. This document details the calculation of its molecular weight, outlines a common experimental method for its determination, and discusses its relevance in research and drug development.

Quantitative Data Summary

The molecular and atomic weights pertinent to **Ethylene Glycol-d6** are summarized in the table below for straightforward reference and comparison.

Component	Chemical Formula / Symbol	Standard Molecular/Atomic Weight (g/mol)	Isotopic Mass (Da)
Ethylene Glycol-d6	C ₂ D ₆ O ₂	68.10 - 68.11	-
Carbon-12	¹² C	12.000	12.000000
Oxygen-16	¹⁶ O	15.999	15.994914619
Deuterium	D or ² H	2.014	2.014101777844

Detailed Molecular Weight Calculation

The molecular weight of **Ethylene Glycol-d6** ($C_2D_6O_2$) is the sum of the atomic weights of its constituent atoms. The chemical formula indicates the presence of two carbon atoms, six deuterium atoms, and two oxygen atoms. For high-precision applications, the masses of the specific isotopes are used.

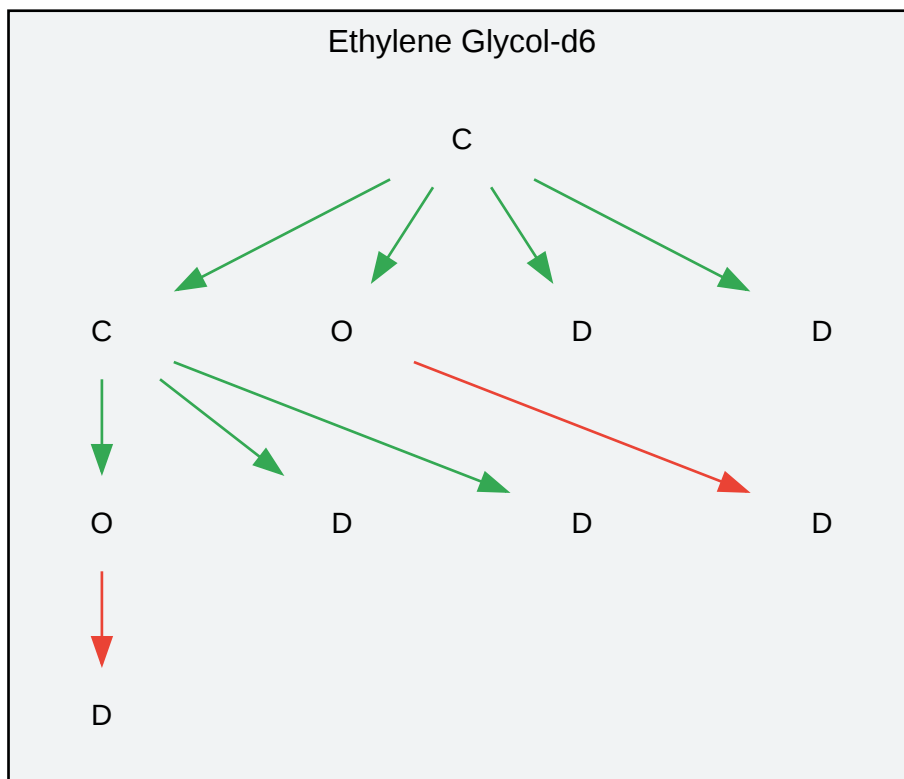
The calculation is as follows:

- 2 x Atomic Mass of Carbon-12: $2 \times 12.000 \text{ amu} = 24.000 \text{ amu}$
- 6 x Atomic Mass of Deuterium (2H): $6 \times 2.0141017926 \text{ Da} \approx 12.0846 \text{ amu}$ ^[1]
- 2 x Atomic Mass of Oxygen-16: $2 \times 15.994914 \text{ Da} \approx 31.9898 \text{ amu}$ ^{[2][3][4]}

Total Molecular Weight = $24.000 \text{ amu} + 12.0846 \text{ amu} + 31.9898 \text{ amu} = 68.0744 \text{ amu}$

This calculated value is in close agreement with the commonly cited molecular weight of approximately 68.10 g/mol.^{[1][5][6][7][8]} The minor difference can be attributed to the use of average atomic weights versus the precise masses of the isotopes. By definition, the atomic mass of carbon-12 is exactly 12 daltons.^[5]

The structural and isotopic composition of **Ethylene Glycol-d6** is visualized in the following diagram.

Ethylene Glycol-d6 ($C_2D_6O_2$) Molecular Structure

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Ethylene Glycol-d6 Molecular Connectivity

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a primary method for determining the molecular weight of compounds like **Ethylene Glycol-d6**.

Methodology:

- **Sample Preparation:** A dilute solution of **Ethylene Glycol-d6** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer where it is ionized. Electron Ionization (EI) or Electrospray Ionization (ESI) are common techniques. In EI, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a molecular ion (M^+).
- **Acceleration:** The newly formed ions are then accelerated by an electric field, imparting the same kinetic energy to all ions with the same charge.
- **Mass Analysis:** The accelerated ions travel through a magnetic field, which deflects their path. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion. Lighter ions are deflected more than heavier ions.
- **Detection:** A detector records the number of ions at each mass-to-charge ratio. The resulting mass spectrum is a plot of ion abundance versus mass-to-charge ratio. The peak corresponding to the molecular ion provides the molecular weight of the compound.

The workflow for this experimental protocol is illustrated below.



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Workflow for Mass Spectrometry Analysis

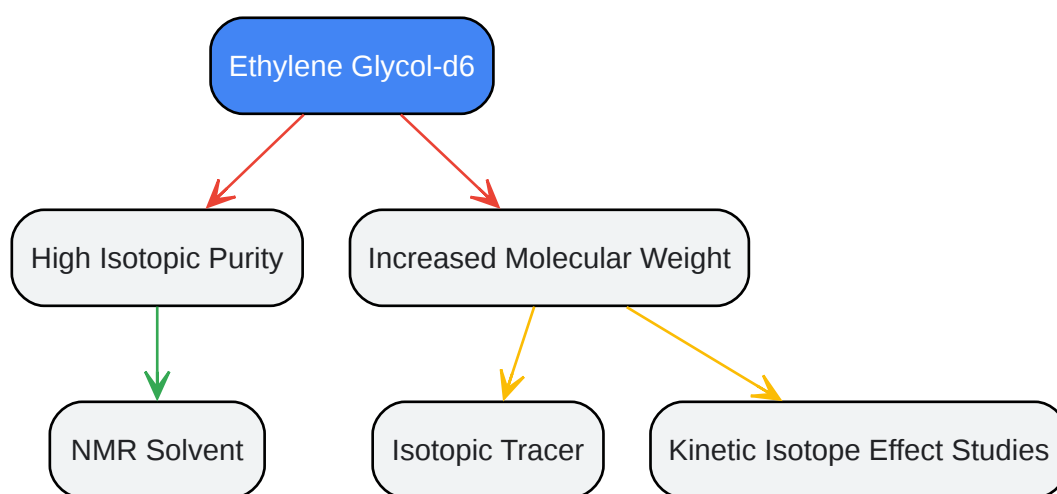
Applications in Research and Drug Development

The primary utility of **Ethylene Glycol-d6** in the scientific community stems from its isotopic purity.

- **NMR Spectroscopy:** It is used as a deuterated solvent in Nuclear Magnetic Resonance (NMR) spectroscopy. The absence of protons in the solvent prevents interference with the signals from the analyte, allowing for clearer and more accurate spectra of the compound being studied.

- **Isotopic Labeling:** In metabolic studies and pharmacokinetic analyses, deuterium-labeled compounds serve as tracers. The heavier isotope can be tracked through biological systems using techniques like mass spectrometry, providing insights into metabolic pathways and drug disposition.
- **Kinetic Isotope Effect Studies:** The difference in mass between deuterium and protium (the most common isotope of hydrogen) can lead to different reaction rates. Studying these kinetic isotope effects can help elucidate reaction mechanisms at a molecular level.

The logical relationship between the properties of **Ethylene Glycol-d6** and its applications is depicted in the following diagram.



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Applications of **Ethylene Glycol-d6**

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References

- 1. Deuterium - Wikipedia [en.wikipedia.org]
- 2. Oxygen-16 atom | H2O | CID 10214376 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Oxygen-16 - isotopic data and properties [chemlin.org]
- 4. Oxygen-16 - Wikipedia [en.wikipedia.org]
- 5. Carbon-12 - Wikipedia [en.wikipedia.org]
- 6. Deuterium | Definition, Symbol, Production, & Facts | Britannica [britannica.com]
- 7. Isotopes of hydrogen - Wikipedia [en.wikipedia.org]
- 8. Deuterium: Definition, Properties, Uses & Key Facts Explained [vedantu.com]
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